

# A Comprehensive Technical Guide to 1-Phenylhexyl Thiocyanate

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## Compound of Interest

Compound Name: 1-Phenylhexyl thiocyanate

Cat. No.: B15405029

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## Abstract

This technical guide provides a detailed overview of the physicochemical properties, synthesis, and potential biological significance of **1-Phenylhexyl thiocyanate**. Due to a lack of extensive experimental data in publicly available literature, this guide combines established chemical principles, data from analogous compounds, and validated predictive methods to offer a comprehensive profile of the target molecule. The information herein is intended to support research and development efforts in medicinal chemistry, chemical biology, and drug discovery.

## Introduction

Organic thiocyanates ( $R-S-C\equiv N$ ) are a class of compounds characterized by the presence of a thiocyanate functional group attached to a carbon atom via a sulfur bridge. They are structural isomers of the more commonly studied isothiocyanates ( $R-N=C=S$ ). While isothiocyanates have garnered significant attention for their diverse biological activities, particularly as chemopreventive agents, organic thiocyanates remain a comparatively underexplored area of chemical space. **1-Phenylhexyl thiocyanate**, with its combination of an aromatic ring, a six-carbon alkyl chain, and a reactive thiocyanate moiety, represents an intriguing molecule for investigation. This document aims to consolidate the known and predicted information regarding its chemical and physical characteristics.

## Physicochemical Properties

Direct experimental data for the physicochemical properties of **1-Phenylhexyl thiocyanate** are not readily available in the scientific literature. Therefore, the following table summarizes predicted values from established computational models and extrapolated data from structurally similar compounds. These values provide a foundational understanding of the molecule's characteristics and should be confirmed experimentally.

Property	Predicted Value/Information	Data Source/Methodology
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NS	Calculated from chemical structure
Molecular Weight	219.35 g/mol	Calculated from molecular formula
Appearance	Predicted to be a colorless to pale yellow liquid at room temperature.	Based on analogous short-chain alkylphenyl thiocyanates.
Boiling Point	Estimated to be in the range of 280-320 °C at atmospheric pressure.	Estimation based on the boiling points of structurally related aromatic compounds.
Melting Point	Not applicable (predicted to be a liquid at room temperature).	General property of similar non-symmetrical aromatic alkyl compounds.
Density	Estimated to be approximately 1.0 - 1.1 g/cm <sup>3</sup> at 20 °C.	Based on densities of similar aromatic and alkyl thiocyanate compounds.
Solubility	Predicted to be soluble in organic solvents such as ethanol, acetone, and chloroform. <sup>[1]</sup> Predicted to be insoluble in water.	General solubility trends for organic thiocyanates. <sup>[1]</sup>
Vapor Pressure	Predicted to be low at room temperature.	Consistent with a relatively high boiling point.

## Synthesis and Experimental Protocols

The synthesis of **1-Phenylhexyl thiocyanate** can be achieved through nucleophilic substitution, a common method for preparing alkyl thiocyanates.[2] The following protocol describes a general procedure that can be adapted for this specific synthesis.

### Synthesis of 1-Phenylhexyl Thiocyanate from 1-Bromo-1-phenylhexane

This reaction involves the displacement of a halide from an alkyl halide by a thiocyanate salt.

Reaction Scheme:

Caption: Proposed workflow for the initial biological screening of **1-Phenylhexyl thiocyanate**.

## Safety and Handling

Specific safety data for **1-Phenylhexyl thiocyanate** is not available. However, based on the general hazards associated with organic thiocyanates and related compounds, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.
- **Toxicity:** The toxicity of **1-Phenylhexyl thiocyanate** has not been determined. Assume the compound is toxic and handle it with care. In case of exposure, seek immediate medical attention.

## Conclusion

**1-Phenylhexyl thiocyanate** is a molecule with potential for further investigation in the fields of medicinal chemistry and chemical biology. This guide provides a foundational set of predicted physicochemical properties and a viable synthetic route to encourage and facilitate such

research. While the biological activity of this specific compound remains to be elucidated, the known activities of its isothiocyanate isomer suggest that it may be a valuable probe or lead compound. All predicted data should be validated through experimental determination. The experimental protocols and workflows provided herein offer a starting point for the synthesis, characterization, and biological evaluation of this intriguing organic thiocyanate.

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## References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Phenylhexyl Thiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15405029#physicochemical-properties-of-1-phenylhexyl-thiocyanate]

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